

Navigating the Safety Profile of 2-(3-Methylphenyl)pyrrolidine: A Technical Guide

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Compound of Interest

Compound Name: 2-(3-Methylphenyl)pyrrolidine

Cat. No.: B1306825

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety, handling, and available Material Safety Data Sheet (MSDS) information for **2-(3-Methylphenyl)pyrrolidine** (CAS No. 72216-05-8). Due to the limited availability of a complete, experimentally verified MSDS for this specific compound, this guide incorporates data from supplier information and infers potential hazards and handling protocols based on the well-documented profiles of the parent compound, pyrrolidine, and other N-substituted pyrrolidines. All inferred information is explicitly noted.

Chemical and Physical Properties

2-(3-Methylphenyl)pyrrolidine is a substituted pyrrolidine with a methylphenyl group at the 2-position. While extensive experimental data is not publicly available, some key properties have been identified or predicted.

Property	Value	Source
CAS Number	72216-05-8	[1][2][3][4][5]
Molecular Formula	C ₁₁ H ₁₅ N	[1][2][3][4]
Molecular Weight	161.24 g/mol	[1][3][4]
Boiling Point (Predicted)	256.7 ± 19.0 °C	[6]
Density (Predicted)	0.975 ± 0.06 g/cm ³	[6]
pKa (Predicted)	10.21 ± 0.10	[6]
Purity	≥95%	[1]

Hazard Identification and GHS Classification

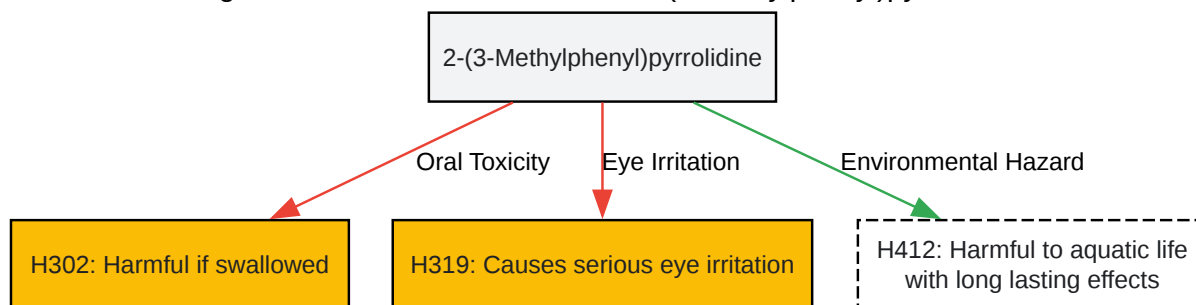
Based on available supplier information, **2-(3-Methylphenyl)pyrrolidine** is classified with the following GHS hazard statements.

GHS Hazard Statement	Description
H302	Harmful if swallowed.[7][8][9][10]
H319	Causes serious eye irritation.[7][8][11]
H412	Harmful to aquatic life with long lasting effects. [7][8][10][11]

The GHS pictograms associated with these hazards would likely include an exclamation mark for "Harmful" and potentially no pictogram for the environmental hazard, depending on the regulatory jurisdiction.

Below is a logical diagram illustrating the relationship between the compound and its identified hazards.

Figure 1: Hazard Identification for 2-(3-Methylphenyl)pyrrolidine

[Click to download full resolution via product page](#)Figure 1: Hazard Identification for **2-(3-Methylphenyl)pyrrolidine**

Handling and Storage

Proper handling and storage procedures are critical to ensure the safety of laboratory personnel and the integrity of the compound. The following protocols are based on general best practices for handling hazardous chemicals and specific recommendations for pyrrolidine derivatives.

Storage:

- Temperature: Store in a cool, dry, and well-ventilated area, with some suppliers recommending refrigeration at 2-8°C.
- Atmosphere: Store under an inert atmosphere (e.g., nitrogen or argon) to prevent degradation.
- Light: Keep in a dark place, as the compound may be light-sensitive.
- Containers: Keep containers tightly closed to prevent moisture contamination and leakage.

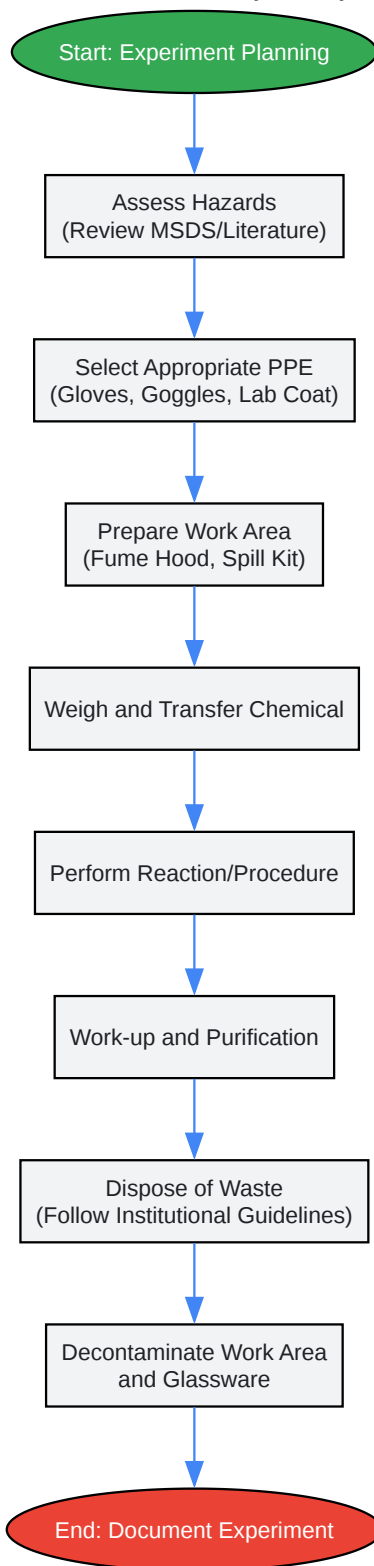
Handling:

- Use only in a well-ventilated area, preferably within a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.

- Do not breathe vapor or mist.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in areas where this chemical is handled or stored.

The following workflow diagram outlines the essential steps for safely handling hazardous chemicals like **2-(3-Methylphenyl)pyrrolidine** in a laboratory setting.

Figure 2: General Laboratory Safety Workflow



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Figure 2: General Laboratory Safety Workflow

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **2-(3-Methylphenyl)pyrrolidine**.

PPE Type	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield.	Protects against splashes and eye irritation (H319).
Hand Protection	Chemically resistant gloves (e.g., nitrile, neoprene).	Prevents skin contact.
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes.	Minimizes skin exposure.
Respiratory Protection	Use in a fume hood. If ventilation is inadequate, a NIOSH-approved respirator may be necessary.	Prevents inhalation of harmful vapors.

First Aid Measures

In case of exposure, follow these first aid procedures and seek immediate medical attention.

- If Swallowed: Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor/physician if you feel unwell.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[\[12\]](#)
- If on Skin: Remove immediately all contaminated clothing. Rinse skin with water/shower.
- If Inhaled: Remove person to fresh air and keep comfortable for breathing.

Fire Fighting Measures

While specific flammability data for **2-(3-Methylphenyl)pyrrolidine** is unavailable, the parent compound, pyrrolidine, is a flammable liquid.[\[12\]](#)[\[13\]](#) Therefore, it is prudent to treat this

compound as potentially flammable.

- **Suitable Extinguishing Media:** Use dry chemical, carbon dioxide (CO₂), alcohol-resistant foam, or water spray.
- **Unsuitable Extinguishing Media:** A direct water jet may spread the fire.
- **Hazards from Combustion:** May produce toxic fumes of carbon monoxide, carbon dioxide, and nitrogen oxides.
- **Firefighter Protection:** Wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

In the event of a spill, follow these procedures:

- **Evacuate the Area:** Remove all personnel from the affected area.
- **Ensure Ventilation:** Work in a well-ventilated area or fume hood.
- **Contain the Spill:** Use an inert absorbent material (e.g., sand, vermiculite) to contain the spill.
- **Collect the Spill:** Carefully collect the absorbed material into a sealed container for proper disposal.
- **Decontaminate the Area:** Clean the spill area thoroughly with a suitable solvent and then with soap and water.
- **Personal Protection:** Wear appropriate PPE during the entire cleanup process.

Toxicological Information

Detailed toxicological studies on **2-(3-Methylphenyl)pyrrolidine** are not readily available. The "Harmful if swallowed" (H302) classification suggests a moderate level of acute oral toxicity. The "Causes serious eye irritation" (H319) classification indicates that direct contact with the eyes can cause significant damage. The toxicity profile of N-substituted pyrrolidines can vary widely depending on the nature of the substituent. Some pyrrolidine derivatives have shown a

range of biological activities and toxicities, including developmental and reproductive toxicity in animal studies for compounds like N-methyl-2-pyrrolidone.[14][15] Therefore, it is crucial to handle **2-(3-Methylphenyl)pyrrolidine** with care and to minimize all routes of exposure.

Ecological Information

The hazard statement "Harmful to aquatic life with long lasting effects" (H412) indicates that this compound may cause long-term adverse effects in the aquatic environment.[10] Therefore, it is imperative to prevent its release into drains, soil, or waterways. All waste containing this compound should be collected and disposed of as hazardous chemical waste in accordance with local, state, and federal regulations.

Disposal Considerations

Dispose of unused material and contaminated waste in a licensed hazardous waste disposal facility. Do not allow the material to enter drains or waterways. Follow all applicable environmental regulations.

Disclaimer: This guide is intended for informational purposes only and is based on currently available data. It is not a substitute for a comprehensive Material Safety Data Sheet (MSDS) provided by the manufacturer. Users should always consult the most current MSDS for the specific product they are handling and adhere to all applicable safety regulations and best practices.

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